

Application Notes and Protocols: Synthesis of N-Nitrosamines Using *tert*-Butyl Nitrite

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Compound of Interest

Compound Name: *tert*-Butyl nitrite

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This document provides detailed application notes and protocols for the synthesis of N-nitrosamines from secondary amines using ***tert*-butyl nitrite** (TBN) as a nitrosating agent. This methodology is notable for its efficiency, broad substrate scope, and mild, environmentally friendly reaction conditions.

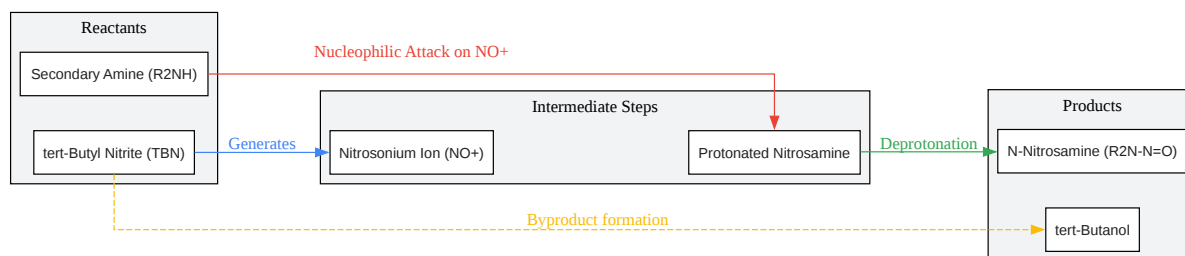
Introduction

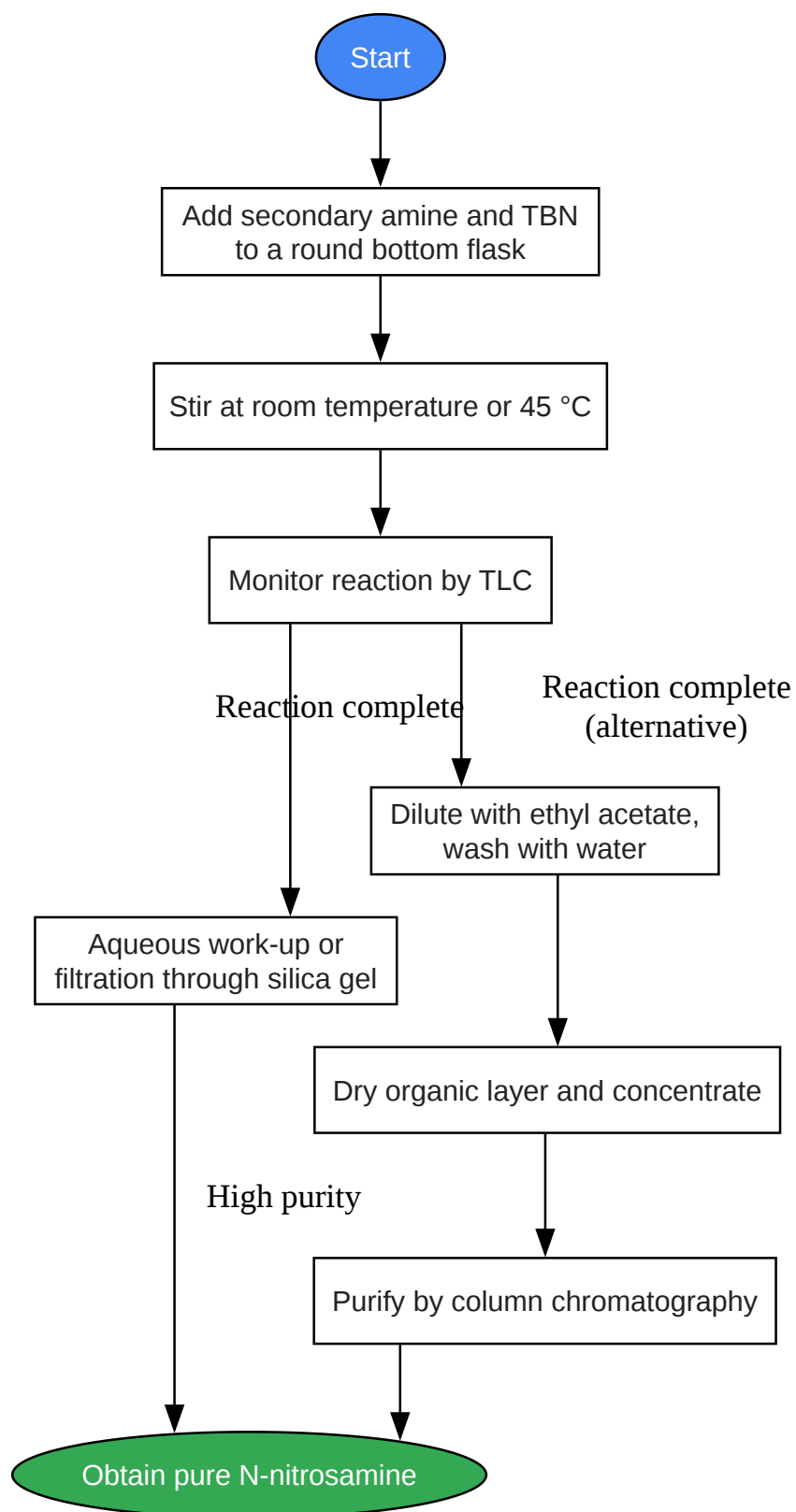
N-nitrosamines are a class of organic compounds that have garnered significant attention due to their potential carcinogenicity and presence as impurities in some pharmaceutical products. [1] The synthesis of N-nitrosamines is crucial for toxicological studies, analytical standard preparation, and for understanding their formation pathways. Traditional methods for N-nitrosamine synthesis often involve the use of sodium nitrite in acidic conditions, which can be harsh. [1] ***Tert*-butyl nitrite** (TBN) has emerged as a versatile and efficient reagent for the N-nitrosation of secondary amines under solvent-free, metal-free, and acid-free conditions, offering high yields and a simple isolation procedure. [2][3] TBN is a cost-effective reagent with good reactivity and solubility in common organic solvents, and its use results in the formation of *tert*-butanol as a benign byproduct, simplifying purification. [1]

Reaction Mechanism

The N-nitrosation of secondary amines using ***tert*-butyl nitrite** proceeds through a straightforward mechanism. TBN acts as a source of the nitrosonium ion (NO⁺), which is the

key electrophilic species that reacts with the nucleophilic secondary amine.





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